

Janus Red B: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: Janus Red

Cat. No.: B1672794

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **Janus Red B**, a vital stain with significant applications in cellular biology and redox chemistry. This document details its chemical properties, experimental protocols for its use, and the underlying mechanisms of its function.

Core Chemical Properties

Janus Red B is a basic diazo dye belonging to the phenazine group. It is widely recognized for its utility as a supravital stain for mitochondria and as a redox indicator.

Chemical Identity

The definitive chemical identity of **Janus Red B** can be distinguished from the similarly named Janus Green B by its unique molecular structure and properties.

Property	Value	Source
IUPAC Name	3-((E)-(4-((E)-(2-hydroxynaphthalen-1-yl)diazenyl)-2-methylphenyl)diazenyl)-N,N,N-trimethylbenzenaminium chloride	[1]
Synonyms	Janus Red, C.I. 26115, Janus Red B, NSC 9609	[1]
CAS Number	2636-31-9	[1]
Chemical Formula	C ₂₆ H ₂₆ ClN ₅ O	[1][2]
Molecular Weight	459.97 g/mol	
Appearance	Dark green to black powder	

Physicochemical Properties

The physicochemical properties of **Janus Red B** are crucial for its application in biological systems and for the preparation of staining solutions.

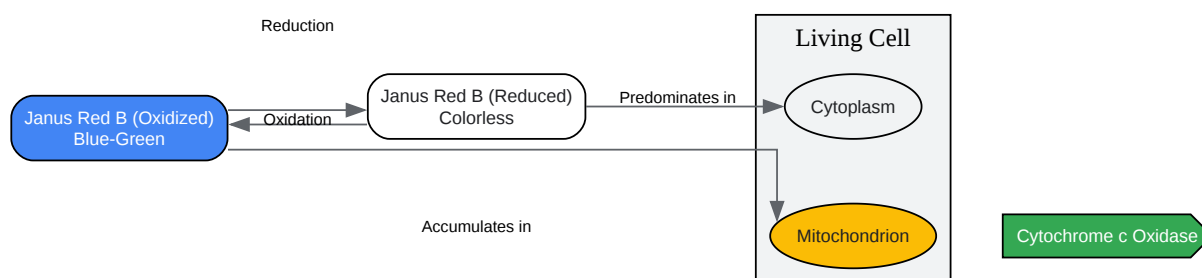
Property	Value	Source
Solubility	Soluble in water and ethanol.	
Absorption Maximum (λ _{max})	Approximately 660 nm	
Storage	Store in a cool, dry, and dark place.	

Mechanism of Action and Applications

Janus Red B's primary applications stem from its properties as a vital mitochondrial stain and a redox indicator.

Mitochondrial Staining

Janus Red B is a cationic dye that can penetrate the plasma membrane of living cells. Its specificity for mitochondria is a result of the activity of the mitochondrial electron transport chain. Within the mitochondria, the enzyme cytochrome c oxidase maintains the dye in its oxidized, colored state (blue-green). In the cytoplasm, the dye is reduced to a colorless leuco form. This differential redox state leads to the selective visualization of mitochondria.



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Mechanism of selective mitochondrial staining by **Janus Red B**.

Redox Indicator

The color of **Janus Red B** is dependent on the presence of oxygen. In an oxygenated environment, the indicator is in its oxidized, blue-colored form. In the absence of oxygen, it is reduced to a pink or colorless state. This property makes it a useful indicator for cellular respiration and oxygen tension.

Experimental Protocols

The following are detailed methodologies for the preparation and use of **Janus Red B** in common laboratory applications.

Preparation of Staining Solutions

Stock Solution (1% w/v):

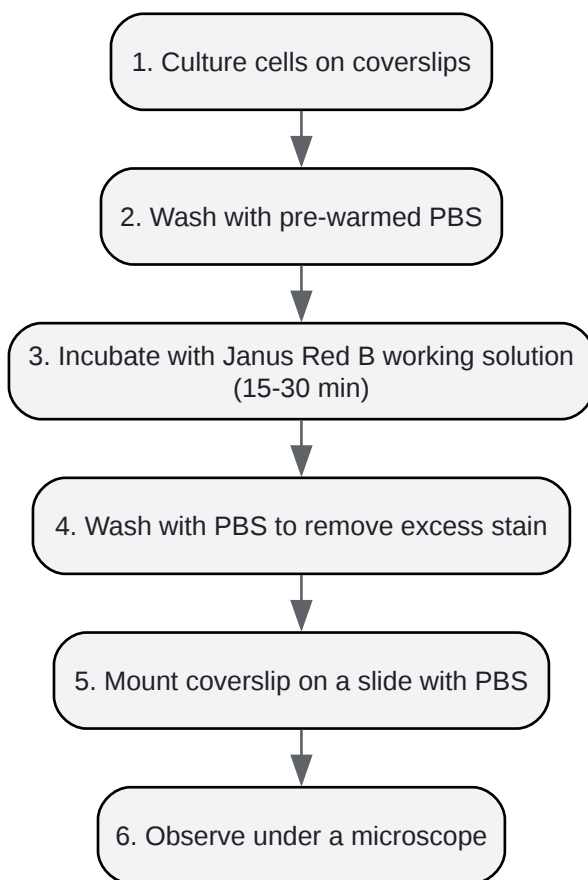
- Weigh 10 mg of **Janus Red B** powder.

- Dissolve the powder in 1 mL of distilled water or 70% ethanol.
- Store the stock solution in a dark, airtight container at 4°C.

Working Solution (0.01% - 0.1% w/v):

- Dilute the stock solution with phosphate-buffered saline (PBS) or an appropriate cell culture medium to achieve the desired final concentration. For vital staining, a typical final concentration is around 0.02%.
- It is recommended to prepare the working solution fresh before each experiment.

Vital Staining of Mitochondria in Adherent Cells



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Experimental workflow for staining mitochondria in adherent cells.

Procedure:

- Culture cells to the desired confluency on sterile glass coverslips in a petri dish.
- Aspirate the culture medium and gently wash the cells twice with pre-warmed PBS (pH 7.4).
- Add the freshly prepared **Janus Red B** working solution to the coverslip, ensuring the cells are completely covered.
- Incubate the cells at 37°C for 15-30 minutes. The optimal incubation time may vary depending on the cell type.
- Remove the staining solution and wash the cells two to three times with PBS to remove any excess stain.
- Mount the coverslip onto a microscope slide with a drop of PBS.
- Observe the stained mitochondria as small, bluish-green organelles within the cytoplasm using a light microscope.

Vital Staining of Mitochondria in Suspension Cells

Procedure:

- Harvest the cells and centrifuge at a low speed (e.g., 200 x g) for 5 minutes to form a pellet.
- Resuspend the cell pellet in the **Janus Red B** working solution and incubate at 37°C for 15-30 minutes.
- Centrifuge the cell suspension to pellet the cells and discard the supernatant.
- Gently resuspend the cell pellet in fresh PBS to wash the cells. Repeat this washing step twice.
- After the final wash, resuspend the cell pellet in a small volume of PBS.
- Place a drop of the cell suspension on a microscope slide, cover with a coverslip, and observe under a microscope.

Safety and Handling

Janus Red B is a chemical dye and should be handled with appropriate laboratory safety precautions.

- **Personal Protective Equipment:** Wear gloves, a lab coat, and eye protection when handling the powder and solutions.
- **Inhalation:** Avoid inhaling the powder. Handle in a well-ventilated area or under a chemical fume hood.
- **Disposal:** Dispose of **Janus Red B** waste according to your institution's chemical waste disposal guidelines.

For detailed safety information, refer to the manufacturer's Safety Data Sheet (SDS).

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References

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